

Physical properties of ethylcyclopropane

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Compound of Interest

Compound Name: *Ethylcyclopropane*

Cat. No.: *B072622*

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An In-depth Technical Guide on the Physical Properties of **Ethylcyclopropane**

Introduction

Ethylcyclopropane (CAS No: 1191-96-4) is a cyclic hydrocarbon with the molecular formula C5H10.^[1] As a saturated aliphatic compound, it consists of a three-carbon cyclopropane ring with an attached ethyl group.^[1] This structure, particularly the strained three-membered ring, imparts unique reactivity, making it a valuable building block in organic synthesis for pharmaceuticals and agrochemicals.^{[1][2]} **Ethylcyclopropane** is a colorless, flammable liquid at room temperature with a characteristic odor.^[1] A comprehensive understanding of its physical properties is essential for its application in research, drug development, and various chemical processes. This guide provides a detailed overview of these properties, along with the experimental methodologies used for their determination.

Core Physical Properties

The physical characteristics of **ethylcyclopropane** are dictated by its molecular structure and the resulting intermolecular forces. As a nonpolar molecule, its properties are primarily governed by weak van der Waals forces (London dispersion forces).^[3]

Data Presentation: Physical Properties of Ethylcyclopropane

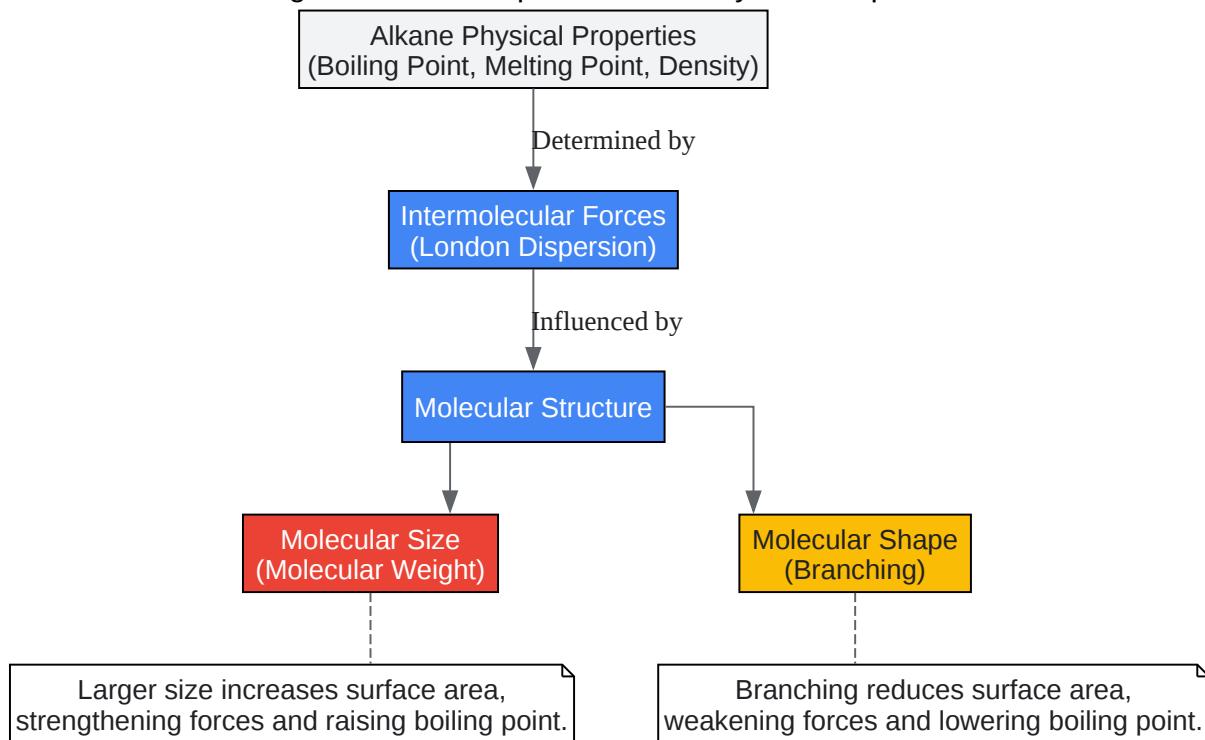
The following table summarizes the key quantitative physical properties of **ethylcyclopropane** compiled from various sources. Discrepancies in reported values can be attributed to different experimental conditions, such as temperature and pressure, and measurement techniques.

Property	Value	Source(s)
Molecular Formula	C5H10	[1][4][5]
Molecular Weight	70.13 g/mol	[4][6]
Boiling Point	35.9 °C	[4][7]
36 °C	[6]	
36.2 °C at 760 mmHg	[2][8]	
36.5-37 °C at 753 Torr	[5]	
91-92 °C	[5]	
Melting Point	-149.2 °C	[2][5]
-149 °C	[6]	
-80 °C	[5]	
Density	0.677 g/mL	[6]
0.75 g/mL	[5]	
0.772 g/cm³ (at 20°C, 760 Torr)	[5][8]	
Refractive Index	1.379	[6]
1.37973 (at 18°C, 589.3 nm)	[5]	
1.423	[2]	
Vapor Pressure	508 mmHg at 25°C	[2]
Solubility	Insoluble or very slightly soluble in water (0.24 g/L at 25°C). [1][9][10]	Soluble in organic solvents. [1][5]
Flash Point	-51.1 ± 10.6 °C	[5]

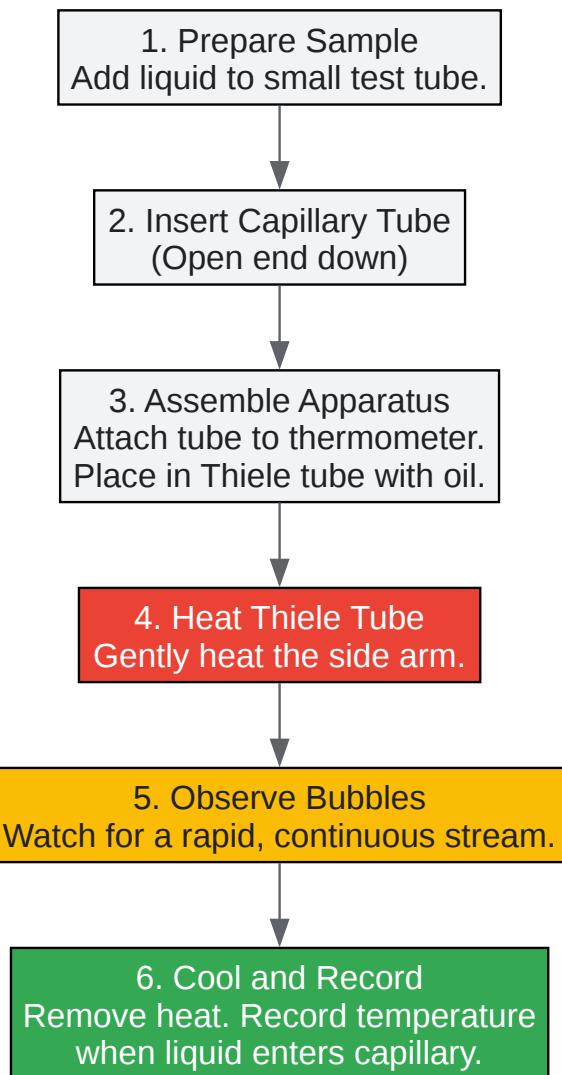
Factors Influencing Physical Properties

The physical properties of alkanes and cycloalkanes like **ethylcyclopropane** are influenced by several key factors related to their molecular structure.

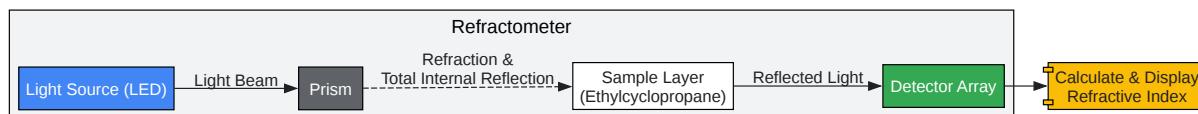
Logical Relationships of Alkane Physical Properties



Experimental Workflow: Micro Boiling Point Determination



Principle of Refractive Index Measurement

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